

Essential Safety and Logistical Information for Handling RTI-113

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Compound of Interest

Compound Name: **RTI-113**

Cat. No.: **B1149545**

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical guidance for the handling of **RTI-113**, a potent and selective dopamine reuptake inhibitor. Given the absence of a specific Safety Data Sheet (SDS), the following procedures are based on best practices for handling hazardous research chemicals and analogous phenyltropine compounds. Adherence to these guidelines is critical to ensure personnel safety and maintain a secure laboratory environment.

Chemical and Physical Properties

Limited publicly available data exists for the specific physical properties of **RTI-113**. The following table summarizes its known chemical identifiers and properties.

Property	Value
IUPAC Name	Phenyl (1R,2S,3S,5S)-3-(4-chlorophenyl)-8-methyl-8-azabicyclo[3.2.1]octane-2-carboxylate hydrochloride
Synonyms	RTI-4229-113, (-)-2 β -Carbomethoxy-3 β -(4-chlorophenyl)tropane hydrochloride
CAS Number	141807-57-0
Molecular Formula	C ₂₁ H ₂₂ CINO ₂ ·HCl
Molecular Weight	392.32 g/mol

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **RTI-113** to prevent dermal, ocular, and respiratory exposure. The following table outlines the required PPE.

PPE Category	Item	Specifications and Use
Hand Protection	Nitrile Gloves	Double gloving is required. Change gloves every two hours or immediately upon contamination.
Eye Protection	Safety Goggles	Must be worn at all times in the laboratory where RTI-113 is handled.
Face Protection	Face Shield	Required when there is a risk of splashes or aerosol generation.
Body Protection	Laboratory Coat	Fully buttoned, with tight-fitting cuffs.
Respiratory Protection	Fume Hood	All handling of RTI-113 powder must be conducted in a certified chemical fume hood.
N95 Respirator		Recommended as a minimum for weighing and aliquoting, even within a fume hood.

Operational Plan for Safe Handling

A systematic approach to handling **RTI-113** is essential to minimize risk. The following step-by-step procedures must be followed.

Preparation and Weighing

- Restricted Access: Designate a specific area within the laboratory for handling **RTI-113**. Access should be restricted to authorized personnel only.
- Fume Hood Use: All manipulations of solid **RTI-113**, including weighing and reconstitution, must be performed inside a certified chemical fume hood to prevent inhalation of airborne particles.

- Decontamination of Surfaces: Before and after handling, decontaminate the work surface within the fume hood with a suitable solvent (e.g., 70% ethanol), followed by a laboratory-grade detergent.
- Use of Disposable Equipment: Utilize disposable spatulas and weigh boats for handling the powder to prevent cross-contamination.
- Solution Preparation: When preparing solutions, add the solvent to the **RTI-113** powder slowly to avoid splashing.

Use in Experiments

- Clear Labeling: All containers with **RTI-113**, whether in solid or solution form, must be clearly labeled with the compound name, concentration, date of preparation, and appropriate hazard symbols.
- Containment: During experiments, use secondary containment (e.g., a tray) to contain any potential spills.
- Avoid Aerosolization: Handle solutions containing **RTI-113** in a manner that minimizes the generation of aerosols.

Spill Cleanup

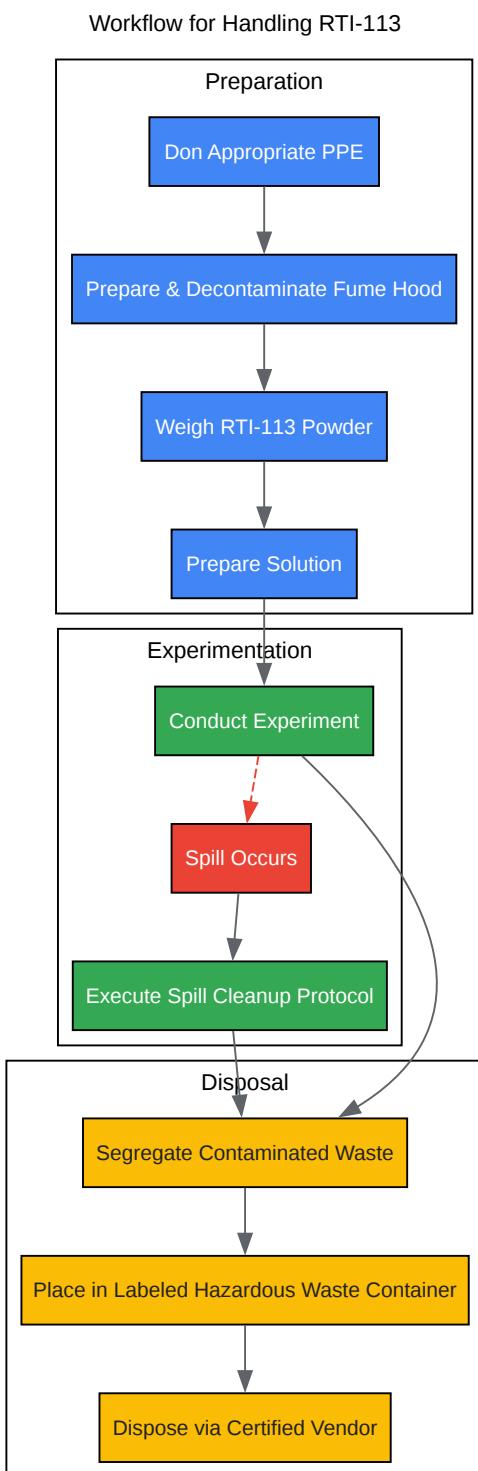
- Immediate Action: In the event of a spill, evacuate the immediate area and inform the laboratory supervisor.
- PPE: Don appropriate PPE, including double gloves, safety goggles, a lab coat, and an N95 respirator, before attempting to clean the spill.
- Containment: For liquid spills, cover with an absorbent material (e.g., spill pillows or vermiculite). For solid spills, gently cover with a damp paper towel to avoid raising dust.
- Cleanup: Carefully collect the absorbed material or contained powder using a scoop or forceps and place it in a sealed, labeled hazardous waste container.
- Decontamination: Clean the spill area with a suitable solvent and then with a laboratory-grade detergent. All materials used for cleanup must be disposed of as hazardous waste.

Disposal Plan

Proper disposal of **RTI-113** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** All waste contaminated with **RTI-113**, including unused compound, solutions, contaminated PPE, and cleaning materials, must be segregated from general laboratory waste.
- **Hazardous Waste Containers:** Use dedicated, clearly labeled, and sealed hazardous waste containers for all **RTI-113** waste.
- **Disposal Vendor:** Arrange for the disposal of the hazardous waste through a licensed and certified chemical waste disposal company. Follow all institutional and local regulations for hazardous waste disposal.
- **Record Keeping:** Maintain accurate records of the generation and disposal of all **RTI-113** waste.

Experimental Workflow for Handling **RTI-113**



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Caption: Logical workflow for the safe handling of **RTI-113** from preparation to disposal.

- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling RTI-113]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1149545#personal-protective-equipment-for-handling-rti-113>

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